

A Comparative Guide to the Isotopic Purity of Commercial 1-Octanol-d2-1

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Compound of Interest

Compound Name: 1-Octanol-d2-1

Cat. No.: B12375549

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the isotopic purity of commercially available **1-Octanol-d2-1**, a deuterated alcohol crucial for various research applications, including its use as an internal standard in mass spectrometry-based analyses and in metabolic studies. The assessment is based on publicly available data from suppliers and established analytical methodologies.

Understanding Isotopic Purity

Before comparing products, it is essential to understand the terminology used to describe the isotopic purity of deuterated compounds.

- Isotopic Enrichment:** This refers to the percentage of a specific isotope (in this case, deuterium) at a designated labeled position within a molecule.
- Isotopic Purity (or Deuterated Purity):** This represents the percentage of the molecules in a sample that contain the specified number of deuterium atoms. For **1-Octanol-d2-1**, this is the percentage of molecules that are C₈H₁₇D₂O.

It is important to note that a high isotopic enrichment does not always translate to 100% isotopic purity due to the statistical distribution of isotopes during synthesis.

Comparison of Commercial 1-Octanol-d2-1

The following table summarizes the reported isotopic purity of **1-Octanol-d2-1** from various commercial suppliers. This data has been compiled from publicly available Certificates of Analysis (CoA) and product specification sheets. Researchers should always refer to the lot-specific CoA for the most accurate and up-to-date information.

Supplier	Product Number	Reported Isotopic Purity	Analytical Method
Cambridge Isotope Laboratories, Inc.	DLM-345-PK (representative for deuterated alcohols)	Typically $\geq 98\%$	NMR, Mass Spectrometry
MedchemExpress	HY-W032013S1	Not explicitly stated for d2-1, related d6 compound has 99.68% isotopic enrichment	GC-MS
Cayman Chemical	Not available for d2-1, related deuterated fatty acids are typically $\geq 99\%$	Mass Spectrometry	
Sigma-Aldrich	Not available for d2-1	Not applicable	
Toronto Research Chemicals	Not available for d2-1	Not applicable	
Santa Cruz Biotechnology	Not available for d2-1	Not applicable	

Note: Direct comparative data for **1-Octanol-d2-1** was not consistently available from all major suppliers at the time of this guide's compilation. The data presented is based on available information for the specified product or closely related deuterated compounds from the respective suppliers.

Experimental Protocols for Isotopic Purity Assessment

The isotopic purity of **1-Octanol-d2-1** is primarily determined using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Below are detailed protocols for these key experiments.

Deuterium Nuclear Magnetic Resonance (^2H NMR) Spectroscopy

^2H NMR is a direct and quantitative method to determine the degree of deuteration.

Methodology:

- Sample Preparation:
 - Dissolve a known amount of **1-Octanol-d2-1** (typically 5-10 mg) in a suitable non-deuterated solvent (e.g., chloroform, acetone) to a final volume of 0.5-0.7 mL in an NMR tube.
 - Add a known amount of an internal standard with a known deuterium concentration for quantification (optional).
- Instrument Parameters (Example for a 400 MHz Spectrometer):
 - Spectrometer Frequency: 61.4 MHz for ^2H
 - Pulse Program: A standard single-pulse experiment.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 5 seconds (to ensure full relaxation of the deuterium nuclei).
 - Number of Scans: 64-256 (or more, to achieve an adequate signal-to-noise ratio).
 - Spectral Width: 10-15 ppm.
 - Temperature: 298 K.
- Data Processing and Analysis:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase and baseline correct the resulting spectrum.
- Integrate the area of the deuterium signal corresponding to the C-1 position of **1-Octanol-d2-1**.
- Compare the integral of the analyte to that of the internal standard (if used) to calculate the absolute deuterium content.
- The isotopic purity is determined by comparing the integral of the deuterium signal to the integral of any residual proton signals at the corresponding position in the ^1H NMR spectrum.

High-Resolution Mass Spectrometry (HRMS)

HRMS is a highly sensitive and accurate technique for determining the isotopic distribution of a compound.

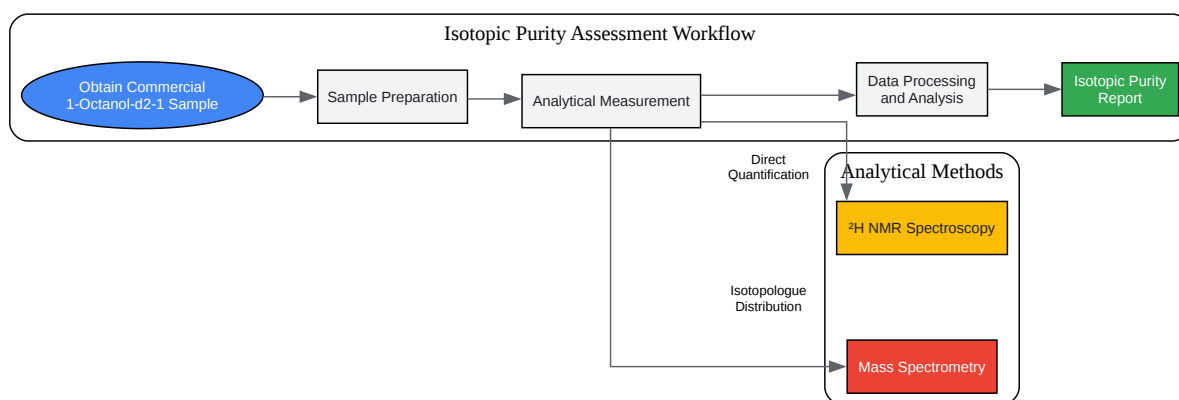
Methodology:

- Sample Preparation:
 - Prepare a dilute solution of **1-Octanol-d2-1** (typically 1 $\mu\text{g/mL}$) in a suitable solvent compatible with the chosen ionization method (e.g., methanol or acetonitrile for Electrospray Ionization - ESI).
- Instrument Parameters (Example for ESI-QTOF MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive or negative ion mode. Formation of adducts like $[\text{M}+\text{Na}]^+$ or $[\text{M}+\text{H}]^+$ is common for alcohols.
 - Mass Analyzer: Quadrupole Time-of-Flight (QTOF) or Orbitrap for high resolution.
 - Mass Range: Scan a range that includes the molecular ions of the undeuterated (d0), singly deuterated (d1), and doubly deuterated (d2) species (e.g., m/z 130-135).
 - Resolution: Set to a high value (e.g., $>10,000$) to resolve the isotopic peaks.

- Data Acquisition: Acquire full scan mass spectra.
- Data Processing and Analysis:
 - Extract the ion chromatograms for the expected m/z values of the d0, d1, and d2 species of the chosen adduct.
 - Integrate the peak areas for each isotopologue.
 - Calculate the relative abundance of each species.
 - The isotopic purity is the percentage of the d2 species relative to the sum of all detected isotopologues (d0, d1, d2).

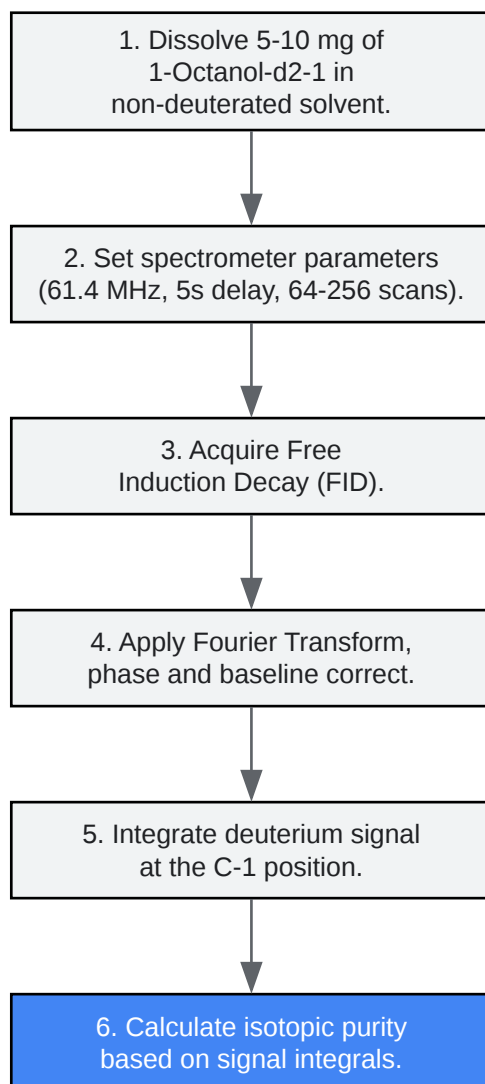
Workflow and Logic Diagrams

To visually represent the processes described, the following diagrams have been generated using Graphviz (DOT language).



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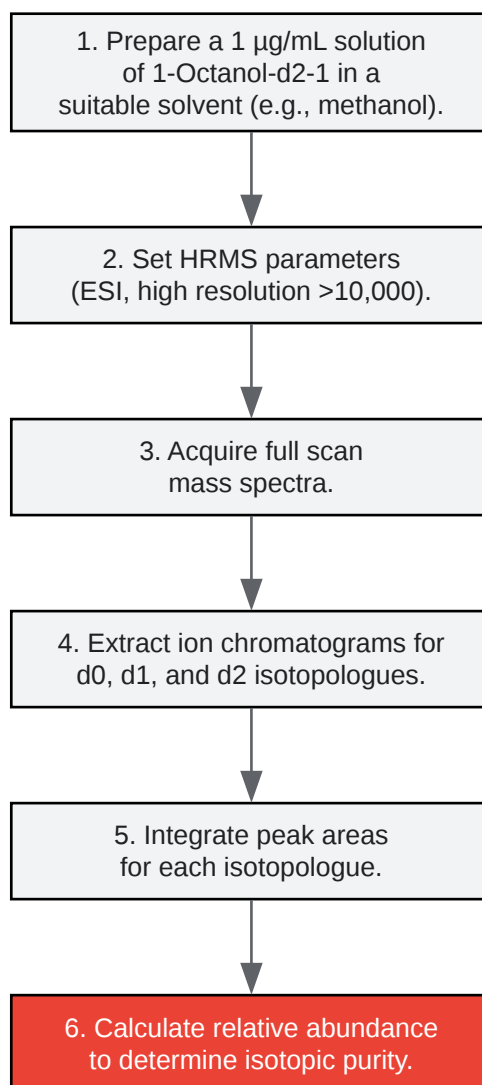
Caption: Workflow for assessing the isotopic purity of **1-Octanol-d2-1**.



^2H NMR Experimental Protocol

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Caption: Step-by-step protocol for ^2H NMR analysis.



Mass Spectrometry Experimental Protocol

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